

White crystalline powder 4,4'-Bis(hydroxymethyl)biphenyl appearance

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Compound of Interest

Compound Name: 4,4'-Bis(hydroxymethyl)biphenyl

Cat. No.: B160637

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Technical Data Sheet: 4,4'-Bis(hydroxymethyl)biphenyl

Physical and Chemical Properties

4,4'-Bis(hydroxymethyl)biphenyl is an organic compound that serves as a versatile intermediate in organic synthesis. Its physical appearance is a key identifier for preliminary quality assessment.

Appearance: The compound typically presents as a white to light yellow crystalline powder or solid.^{[1][2]} The crystalline nature indicates a high degree of purity. Variations in color, from pure white to a slight yellow hue, can be attributed to trace impurities or differences in the manufacturing process.^[1] It is generally described as having no distinct odor.^[1]

Summary of Physicochemical Data

For ease of reference, the key quantitative properties of **4,4'-Bis(hydroxymethyl)biphenyl** are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₁₄ H ₁₄ O ₂	PubChem[3]
Molecular Weight	214.26 g/mol	PubChem[3][4]
CAS Number	1667-12-5	Guidechem[1]
Appearance	White to light yellow crystalline powder/solid	Guidechem, EvitaChem[1][2]
Melting Point	191-192 °C	LookChem[5]
Boiling Point	416.341 °C at 760 mmHg	LookChem[5]
Density	1.175 g/cm ³	LookChem[5]
Solubility	Insoluble in water; Soluble in hot ethanol and THF	EvitaChem, LookChem[2][5]

Experimental Protocols

Protocol for Visual Inspection and Characterization

This protocol outlines the standard procedure for the visual and physical characterization of a solid sample of **4,4'-Bis(hydroxymethyl)biphenyl**.

Objective: To accurately document the physical appearance, color, and form of the compound.

Materials:

- Sample of **4,4'-Bis(hydroxymethyl)biphenyl**
- Spatula
- White weighing paper or watch glass
- Microscope (optional, for detailed crystal form analysis)
- Melting point apparatus

Procedure:

- **Sample Preparation:** Place a small, representative amount of the powder onto a clean, dry sheet of white weighing paper or a watch glass. This ensures a neutral background for color evaluation.
- **Color Assessment:** Observe the sample under a consistent, bright light source (preferably natural or full-spectrum artificial light). Record the color, noting any variations (e.g., "white," "off-white," "light yellow").
- **Form Assessment:** Examine the texture and form of the sample. Note if it is a fine powder, granular, or consists of distinct crystals. If a microscope is available, observe the crystal morphology.
- **Melting Point Determination:**
 - Load a small, finely powdered sample into a capillary tube.
 - Place the tube into a calibrated melting point apparatus.
 - Heat the sample at a controlled rate (e.g., 2-5 °C/min) near the expected melting point.
 - Record the temperature range from the first sign of melting to the complete liquefaction of the sample. The literature value is 191-192 °C.[5]
- **Documentation:** Record all observations in a laboratory notebook, cross-referencing with the batch or lot number of the sample.

Visualizations

Workflow for Physical Property Identification

The following diagram illustrates the logical workflow for the physical characterization of **4,4'-Bis(hydroxymethyl)biphenyl** as described in the experimental protocol.

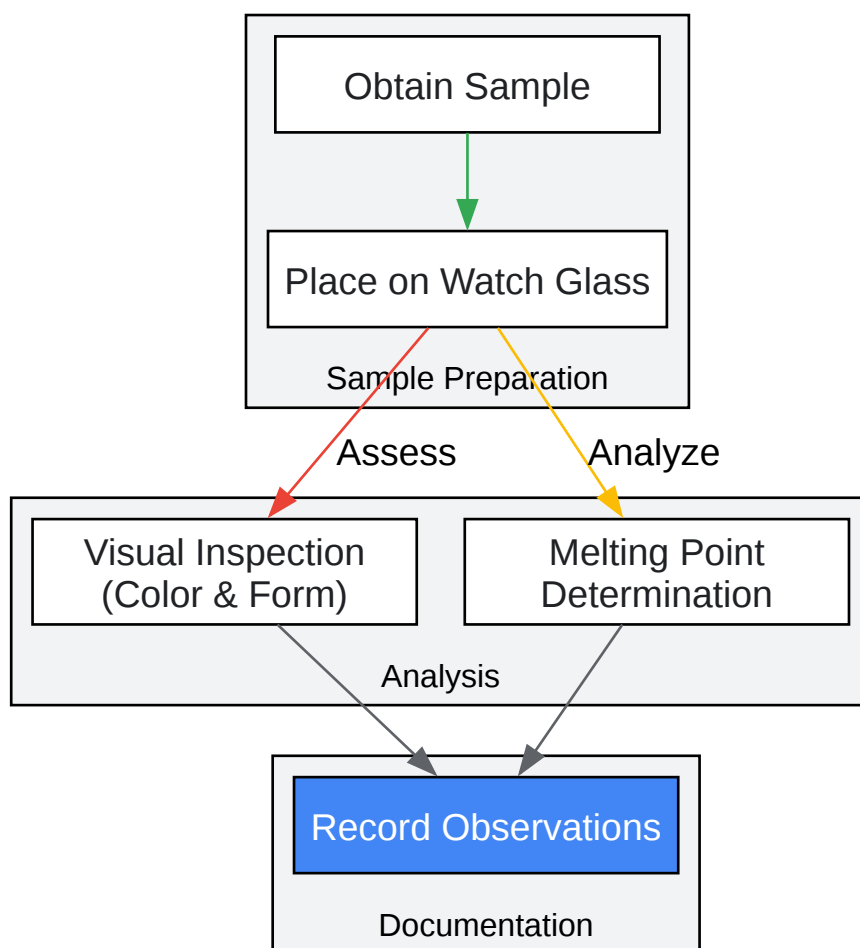


Figure 1: Workflow for Physical Characterization

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Caption: Workflow for the physical characterization of **4,4'-Bis(hydroxymethyl)biphenyl**.

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References

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- 5. 4,4'-Bis(hydroxymethyl)biphenyl | lookchem [lookchem.com]
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